

[3H]Pemetrexed Proper Disposal Procedures: A Senior Scientist's Guide

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Compound of Interest

Compound Name: [3H]pemetrexed

Cat. No.: B11935350

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Immediate Hazard Classification: Mixed Low-Level Waste (MLLW)

Attention: **[3H]Pemetrexed** presents a dual hazard profile: it is both a NIOSH Group 1 Hazardous Drug (Antineoplastic) and a Radioactive Material (Tritium, low-energy beta emitter).

Disposal of this compound is governed by the "Mixed Waste" regulations (RCRA + Atomic Energy Act).^{[1][2][3]} Do not dispose of this material in standard "Radioactive Only" bins or "Chemotherapy Only" bins. It requires a dedicated Mixed Waste stream.

Part 1: The Core Directive (Operational Safety)

As researchers, we often underestimate Tritium (

H) because of its low energy (

keV), assuming it is "safe." However, when coupled with Pemetrexed (a folate antimetabolite), the risk profile changes. Pemetrexed is cytotoxic and teratogenic. If **[3H]Pemetrexed** is absorbed through the skin, you receive both a systemic chemical dose and an internal radiation dose.

The Golden Rule of Mixed Waste:

If a waste item is chemically hazardous (Pemetrexed) AND radioactive (Tritium), the Chemical Hazard dictates the storage requirements, while the Radiation Hazard dictates the disposal site and shielding protocols.

Personal Protective Equipment (PPE) Matrix

Component	Specification	Scientific Rationale
Gloves	Double-gloving required. Inner: Nitrile (4 mil) Outer: Nitrile (Extended Cuff)	Tritium can permeate standard latex. Pemetrexed is a skin irritant.[4][5][6] Double nitrile provides a verified barrier against both aqueous tritium and cytotoxic agents.
Respiratory	Biosafety Cabinet (Class II, Type B2)	Pemetrexed dust/aerosols are hazardous.[4][7] Type B2 (total exhaust) is preferred for volatiles, though Type A2 is acceptable for non-volatile liquid handling.
Body	Tyvek Lab Coat (Impervious)	Cotton coats absorb spills, holding the radiation against your chest. Impervious Tyvek sheds liquid, preventing dermal absorption.

Part 2: Step-by-Step Disposal Protocol

Workflow 1: Liquid Scintillation Vials (The "Deregulation" Trap)

Crucial Insight: The NRC allows drain disposal of liquid scintillation fluids containing <0.05

Ci/g of H-3 (10 CFR 20.2005). HOWEVER, this exemption is VOID for **[3H]Pemetrexed**. Because Pemetrexed is a hazardous chemical, you cannot pour it down the drain, regardless of the radioactivity level.

- Segregation: Do not mix **[3H]Pemetrexed** vials with standard H-3/C-14 vials.
- Container: Use the original tray or a double-lined polyethylene bag.
- Labeling: Mark clearly as "MIXED WASTE: SCINTILLATION FLUID + CYTOTOXIC."
- Disposal: These must be incinerated at a facility licensed for both hazardous and radioactive waste.

Workflow 2: Aqueous/Solvent Liquid Waste

- Primary Containment: Collect in a wide-mouth Nalgene bottle (High-Density Polyethylene - HDPE). Glass is discouraged due to breakage risk.
- Chemical Deactivation (Pre-Disposal):
 - Add Sodium Hypochlorite (Bleach) to the liquid waste to a final concentration of ~10%.
 - Why? Bleach oxidizes the Pemetrexed structure, reducing its cytotoxic activity. It does not remove the radioactivity.
- Secondary Containment: Place the Nalgene bottle inside a secondary plastic bin to catch drips.
- Manifesting: List the chemical constituents (e.g., "Water 90%, Pemetrexed <1%, Bleach 9%") and the Isotope Activity (e.g., "H-3, 5 mCi").

Workflow 3: Solid Waste (Gloves, Tips, Columns)

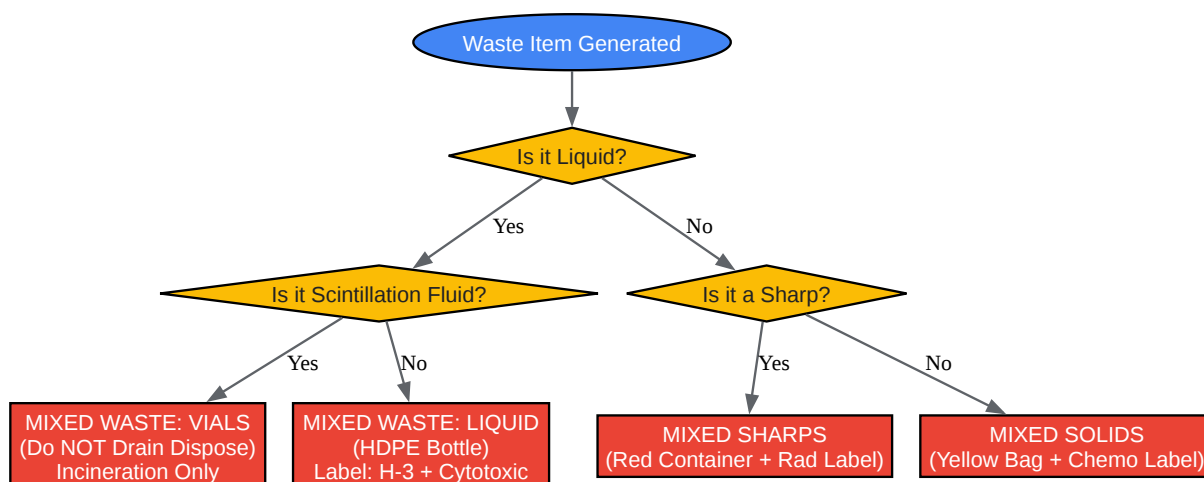
- Sharps: Needles/syringes used with **[3H]Pemetrexed** go into a Red Sharps Container labeled with a "Radioactive" sticker. Do not recap needles.
- Dry Solids: Place in a dedicated radioactive waste box lined with a yellow heavy-duty bag.

- Labeling: Apply "Cytotoxic/Chemotherapy" warning tape over the radioactive bag. This alerts EHS that the contents are chemically toxic.

Part 3: Visualization & Logic

Figure 1: Mixed Waste Segregation Decision Tree

This logic flow ensures you never accidentally violate RCRA or NRC regulations.

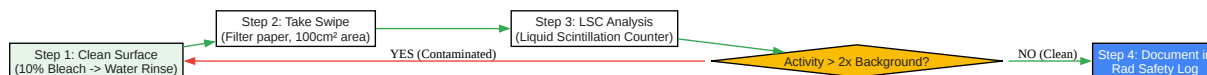


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Caption: Decision logic for segregating **[3H]Pemetrexed** waste streams to ensure compliance with Mixed Waste regulations.

Figure 2: Decontamination Verification Loop

How do you know your workspace is safe? You cannot use a Geiger counter for Tritium. You must use the "Swipe & Count" method.



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Caption: The iterative process for verifying decontamination of Tritium and Pemetrexed.

Part 4: Decontamination & Spill Response

If a spill occurs, you must neutralize the cytotoxicity and contain the radiation.

- Isolate: Place absorbent pads (dampened with water) over the spill to prevent aerosolization of Pemetrexed powder or spread of liquid.
- Neutralize: Apply 10% Sodium Hypochlorite (Bleach) to the area. Allow to sit for 15 minutes. This degrades the Pemetrexed molecule.[7]
- Clean: Wipe up with absorbent towels.
- Rinse: Wash the area with water and soap to remove the bleach and residual Tritium.
- Verify: Perform the "Swipe & Count" protocol (Figure 2) to ensure no radioactive residue remains. A Geiger counter will not detect [3H] contamination.

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- To cite this document: BenchChem. [[3H]Pemetrexed Proper Disposal Procedures: A Senior Scientist's Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11935350/docs#3h-pemetrexed-proper-disposal-procedures-a-senior-scientist-s-guide]

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